

Yadanzioside L: A Comparative Analysis of its Biological Activities

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Compound of Interest

Compound Name: Yadanzioside L

Cat. No.: B15563443

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Yadanzioside L, a quassinoid isolated from the seeds of *Brucea javanica*, has demonstrated notable antiviral activity. This guide provides a comparative analysis of **Yadanzioside L**'s performance, supported by available experimental data, to offer researchers, scientists, and drug development professionals a comprehensive overview of its potential.

Antiviral Activity

Yadanzioside L has exhibited significant in vitro activity against the Tobacco Mosaic Virus (TMV). In a study evaluating various quassinoids from *Brucea javanica*, **Yadanzioside L** demonstrated potent anti-TMV effects with a half-maximal inhibitory concentration (IC₅₀) of 4.86 μ M.

For comparative context, the table below includes the anti-TMV activity of other related quassinoids and a positive control, Ningnanmycin.

Compound	Anti-TMV Activity (IC50 in μM)
Yadanzioside L	4.86
Brusatol	3.42 - 5.66
Bruceine B	3.42 - 5.66
Bruceoside B	3.42 - 5.66
Yadanzioside I	3.42 - 5.66
Bruceine D	3.42 - 5.66
Yadanziolide A	3.42 - 5.66
Aglycone of Yadanziolide D	3.42 - 5.66
Ningnanmycin (Positive Control)	117.3

Cytotoxic Activity

While specific cytotoxic data for **Yadanzioside L** against human cancer cell lines is not readily available in the reviewed literature, studies on other quassinoids from *Brucea javanica* provide valuable comparative insights into the potential of this class of compounds. A study on the in vitro cytotoxicity of various quassinoids against KB cells (a human epidermoid carcinoma of the nasopharynx cell line) revealed the following 50% effective dose (ED50) values.^[1] It is important to note that **Yadanzioside L** was not included in this particular study.

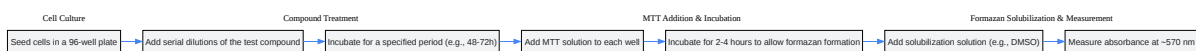
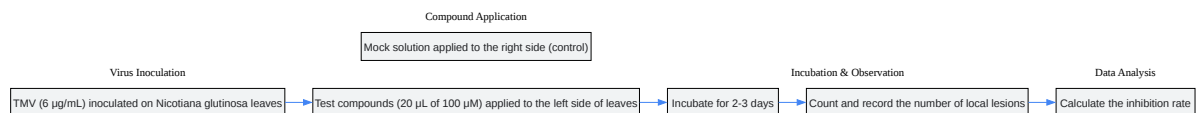
Compound	Cytotoxicity against KB Cells (ED50 in $\mu\text{g/mL}$)
Bruceantin	0.008
Bruceantinol	0.01
Bruceine A	0.02
Bruceine B	0.04
Bruceine C	0.1
Bruceolide	>5
Isobruceine A	0.2

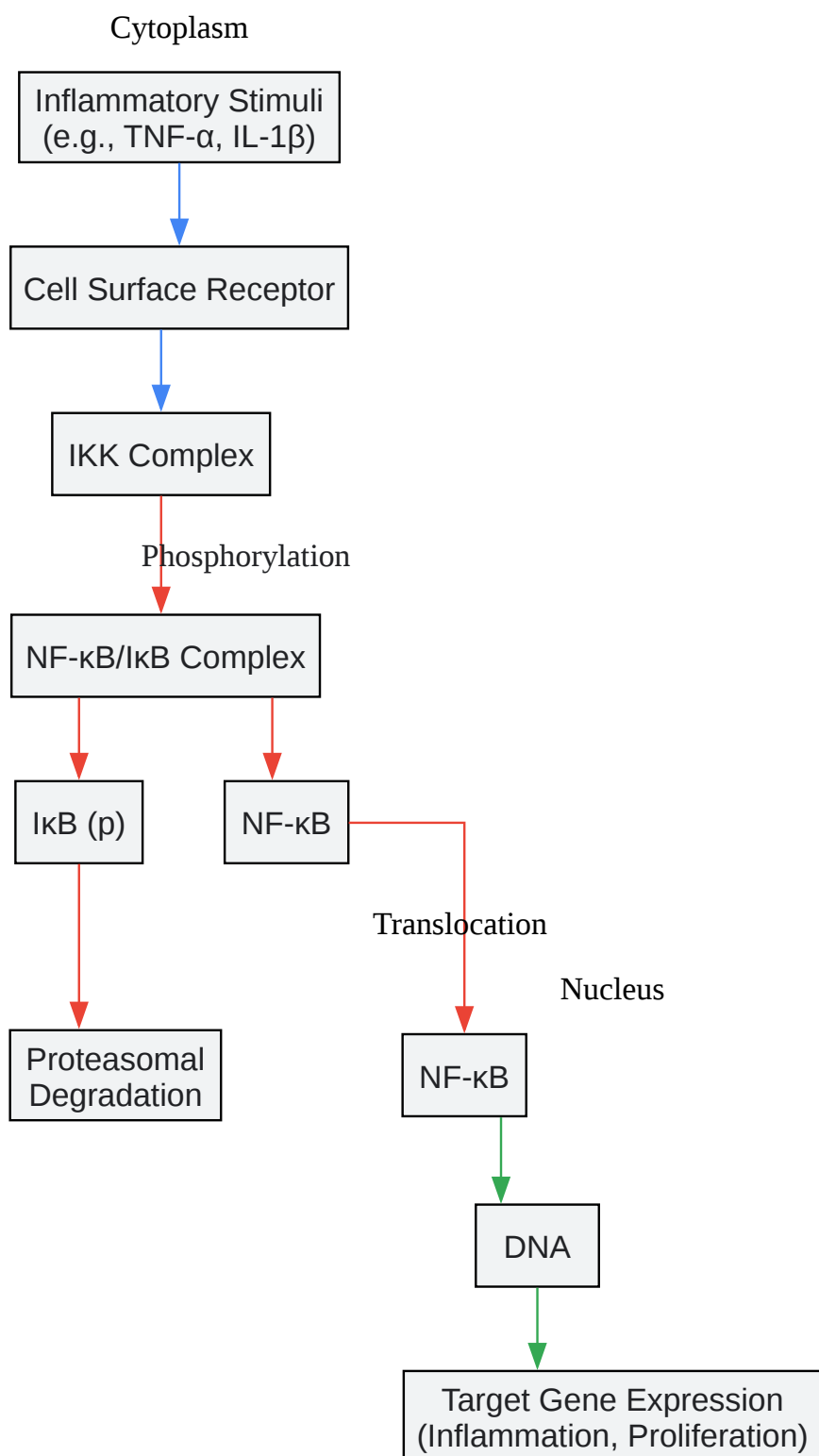
Experimental Protocols

Anti-Tobacco Mosaic Virus (TMV) Activity Assay

The antiviral activity of **Yadanzioside L** and other quassinoids against TMV was determined using the half-leaf method.

Workflow for Anti-TMV Assay





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References

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